

# Microbial pathways for the biodegradation of 2,4,5-Trichloroisophthalonitrile.

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## Compound of Interest

Compound Name: 2,4,5-Trichloroisophthalonitrile

Cat. No.: B140750

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An In-depth Technical Guide to the Microbial Biodegradation of Chlorothalonil

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This guide focuses on the microbial biodegradation of 2,4,5,6-tetrachloroisophthalonitrile (Chlorothalonil, TPN), as there is a significant body of scientific literature available for this compound. The user's original query for "**2,4,5-Trichloroisophthalonitrile**" yielded negligible specific data. Chlorothalonil represents the closest chemical analog for which detailed microbial degradation pathways have been elucidated and serves as the primary subject of this technical guide.

## Introduction

Chlorothalonil (2,4,5,6-tetrachloroisophthalonitrile, TPN) is a broad-spectrum, non-systemic organochlorine fungicide widely used in agriculture to control fungal diseases on a variety of crops.<sup>[1]</sup> Its extensive use has led to concerns about its persistence in the environment and potential toxicity to non-target organisms, including aquatic life and potentially humans.<sup>[1][2]</sup> Microbial biodegradation presents a cost-effective and environmentally sustainable approach to remediate chlorothalonil-contaminated soil and water.

This guide provides a comprehensive overview of the known microbial pathways for the biodegradation of chlorothalonil, focusing on the key microorganisms, enzymes, and metabolic intermediates involved. It is intended to be a technical resource, offering detailed experimental protocols and quantitative data to aid researchers in the field.

# Microbial Pathways for Chlorothalonil

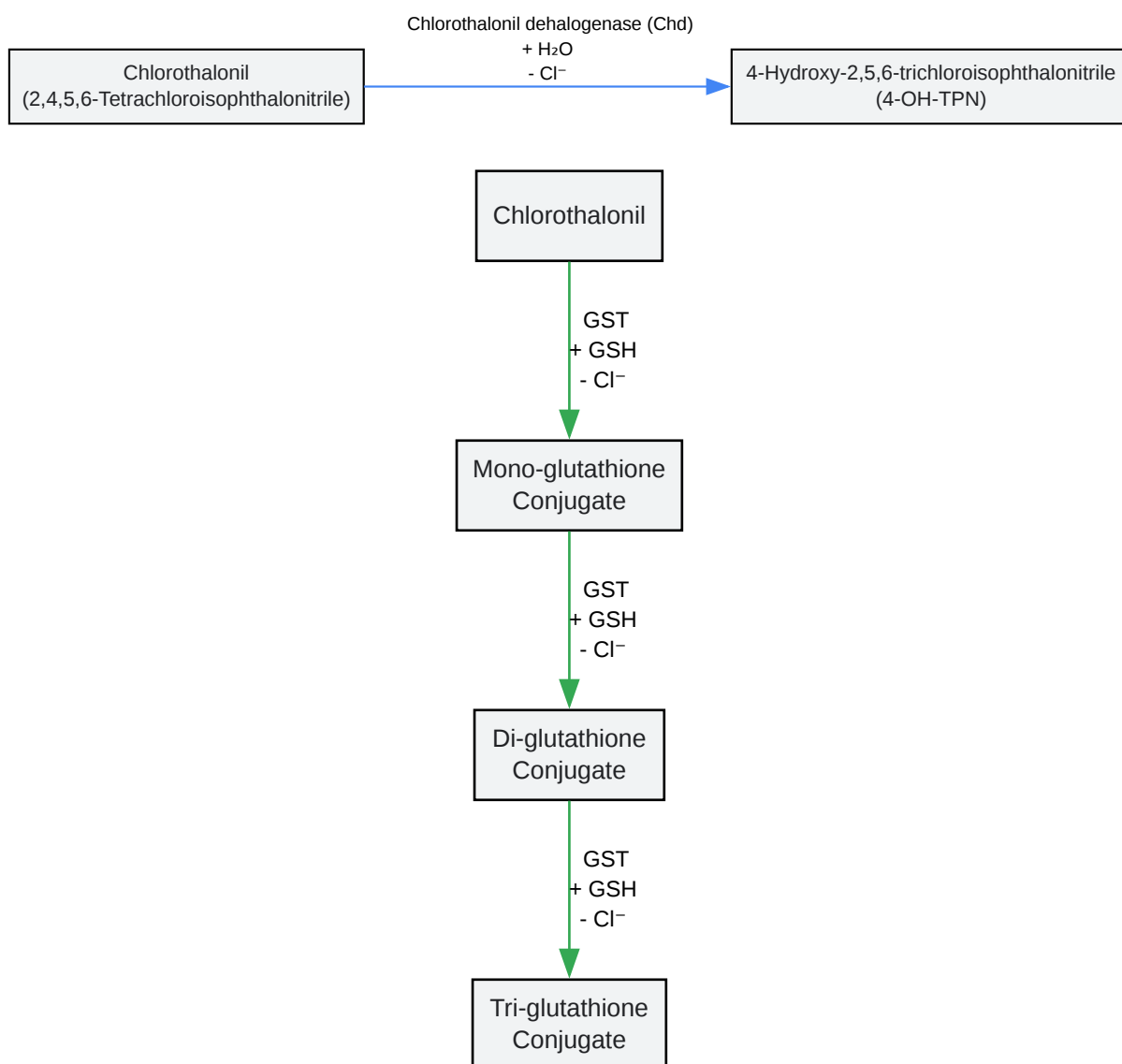
## Biodegradation

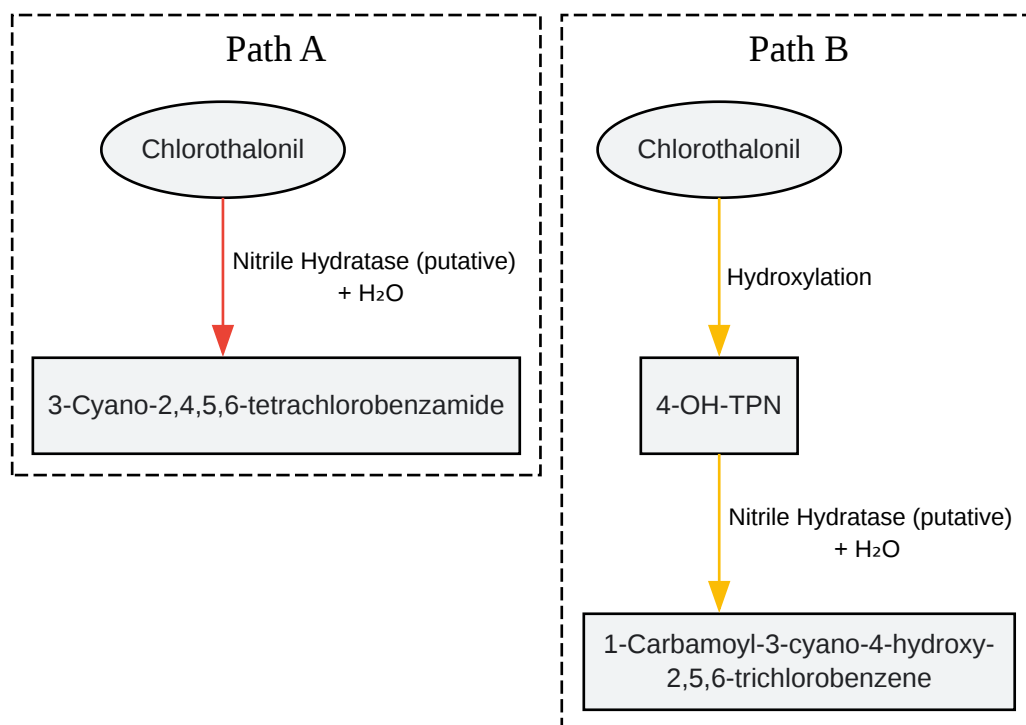
Microorganisms have evolved diverse enzymatic strategies to break down chlorothalonil. The primary degradation mechanisms involve hydrolytic dehalogenation, glutathione conjugation, and modifications of the cyano groups.

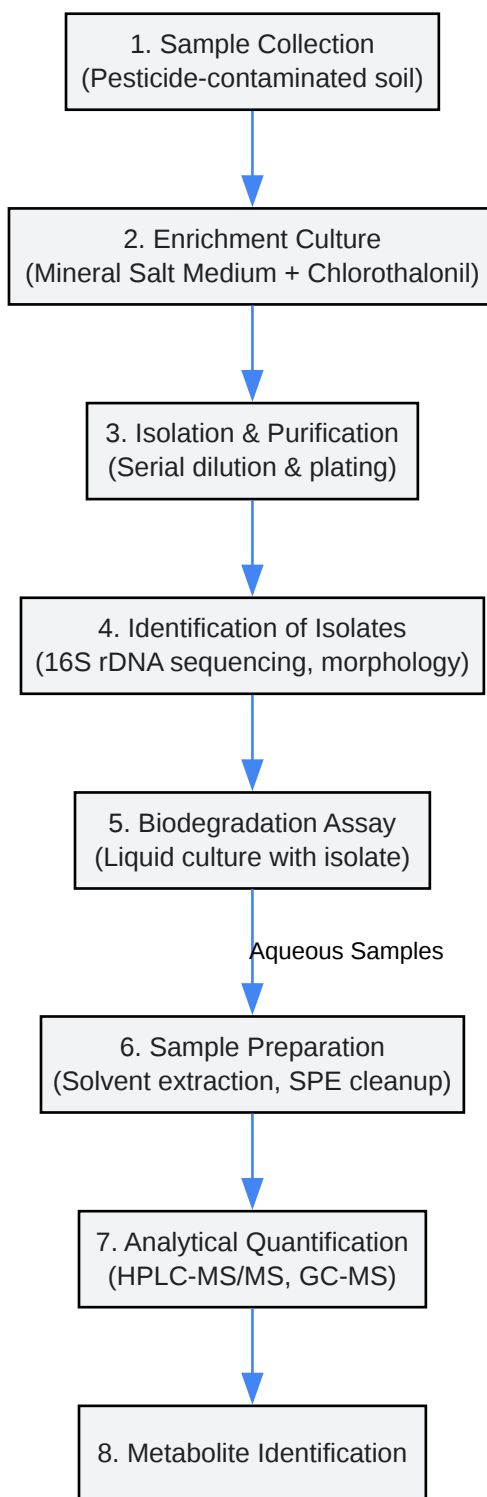
### Pathway 1: Hydrolytic Dehalogenation

This pathway is prominently observed in *Pseudomonas* sp. strain CTN-3.<sup>[3]</sup> The initial and rate-limiting step is catalyzed by the Zn(II)-dependent enzyme Chlorothalonil dehalogenase (Chd).<sup>[4][5]</sup> This enzyme replaces a chlorine atom at the C4 position with a hydroxyl group, resulting in the formation of 4-hydroxy-2,5,6-trichloroisophthalonitrile (4-OH-TPN), a major and more persistent metabolite.<sup>[2][4]</sup>

The overall reaction is as follows: 2,4,5,6-tetrachloroisophthalonitrile + H<sub>2</sub>O → 4-hydroxy-2,5,6-trichloroisophthalonitrile + HCl







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